

# A Head-to-Head Battle of Ethylene Blockers: Aviglycine vs. Aminooxyacetic Acid

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A Comprehensive Comparison for Researchers in Plant Science and Agriculture

Ethylene, a gaseous plant hormone, plays a pivotal role in a vast array of physiological processes, from fruit ripening and senescence to stress responses. For researchers and agricultural professionals seeking to manipulate these processes, inhibiting ethylene biosynthesis is a key strategy. Two of the most prominent chemical tools for this purpose are **aviglycine** (AVG) and aminooxyacetic acid (AOA). This guide provides an objective, data-driven comparison of these two inhibitors to aid in the selection of the most appropriate compound for specific research or commercial applications.

## **Mechanism of Action: A Shared Target**

Both **aviglycine** and aminooxyacetic acid exert their inhibitory effects by targeting the same critical enzyme in the ethylene biosynthesis pathway: 1-aminocyclopropane-1-carboxylic acid (ACC) synthase. This enzyme catalyzes the conversion of S-adenosylmethionine (SAM) to ACC, the immediate precursor of ethylene. This step is widely recognized as the rate-limiting step in ethylene production in most plant tissues. By inhibiting ACC synthase, both AVG and AOA effectively curtail the plant's ability to produce ethylene.[1][2][3]

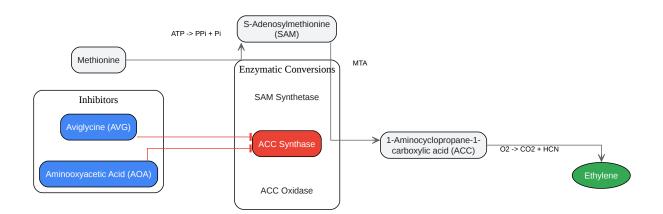
**Aviglycine** is a competitive inhibitor of ACC synthase, meaning it directly competes with the enzyme's natural substrate, SAM, for binding to the active site.[4] Aminooxyacetic acid also acts as a competitive inhibitor of ACC synthase.[3]



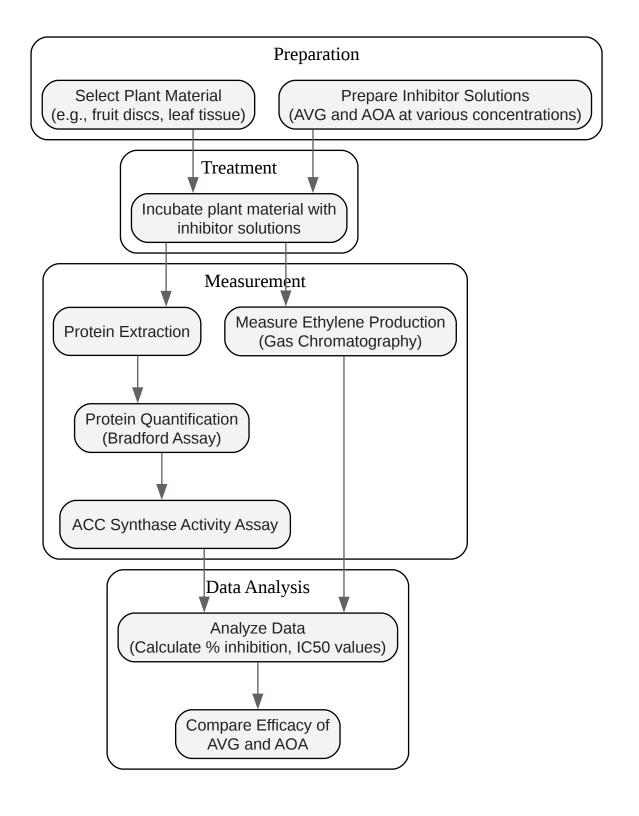
## **Ethylene Biosynthesis Pathway and Inhibition Sites**

The following diagram illustrates the ethylene biosynthesis pathway and the specific point of inhibition for both **aviglycine** and aminooxyacetic acid.









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### References

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